

safety, handling, and toxicology information for 1,6-diodoperfluorohexane

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Compound of Interest

Compound Name: 1,6-Diodoperfluorohexane

Cat. No.: B046685

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An In-depth Technical Guide to the Safety, Handling, and Toxicology of **1,6-Diodoperfluorohexane**

Authored by a Senior Application Scientist

This guide provides comprehensive safety, handling, and toxicological information for **1,6-diodoperfluorohexane** (CAS No. 375-80-4) for researchers, scientists, and drug development professionals. As a member of the per- and poly-fluoroalkyl substances (PFAS) family, this compound warrants a cautious and informed approach due to the general characteristics of this chemical class, including environmental persistence.^{[1][2]} This document synthesizes available data to provide a practical framework for its safe utilization in a laboratory setting.

Compound Identification and Physical Properties

1,6-Diodoperfluorohexane is a fully fluorinated six-carbon chain with iodine atoms at the terminal positions.^[3] This structure makes it a valuable synthetic intermediate for introducing perfluorohexyl chains into target molecules in materials science and pharmaceutical development.^{[4][5][6]} It is typically a white or colorless low-melting solid and is sensitive to light.^{[5][7][8]}

Property	Value	Source(s)
CAS Number	375-80-4	[3][7]
Molecular Formula	C ₆ F ₁₂ I ₂	[3][9]
Molecular Weight	~553.86 g/mol	[3]
Melting Point	25-30 °C (lit.)	[6][8]
Boiling Point	173-174 °C (lit.)	[6]
Appearance	White or Colorless to Light yellow to Red powder to lump to clear liquid	[10]
Sensitivity	Light Sensitive	[5][8]

Hazard Identification and GHS Classification

There is conflicting information regarding the GHS classification of **1,6-diiodoperfluorohexane**. A significant number of notifications to the European Chemicals Agency (ECHA) report that the substance does not meet the criteria for classification as hazardous.[3] However, at least one supplier provides a more stringent classification.[10]

A Precautionary Approach: Given the potential for uncharacterized hazards and its status as a PFAS, it is prudent for laboratory personnel to adopt the more conservative hazard classification. This guide is based on the principle of minimizing exposure and treating the compound as hazardous.

GHS Classification (Conservative)[10]

- Pictogram:
- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.

- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Toxicological Profile: A Read-Across Perspective

Comprehensive toxicological data for **1,6-diodoperfluorohexane** is not readily available in peer-reviewed literature. Therefore, a risk assessment must consider the broader class of PFAS compounds, often referred to as "forever chemicals" due to their extreme persistence.

[\[11\]](#)

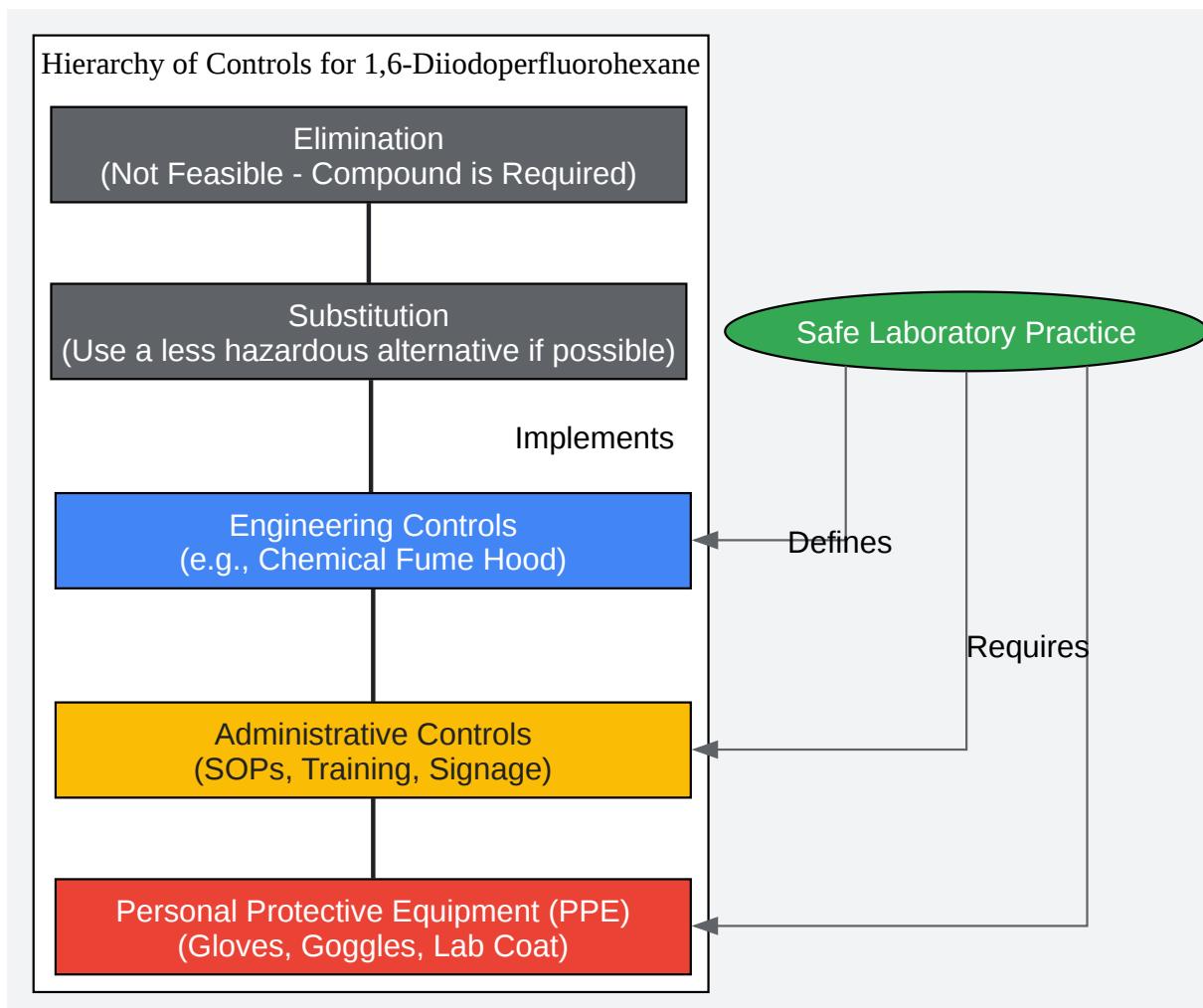
The PFAS Context: Epidemiological and animal studies on well-known PFAS (like PFOA and PFOS) have revealed associations with a variety of health effects, including liver toxicity, immune and thyroid function alterations, lipid dysregulation, and adverse developmental outcomes.[\[12\]](#)[\[13\]](#) The strong carbon-fluorine bond makes these substances highly resistant to degradation in both the environment and the body.[\[2\]](#)

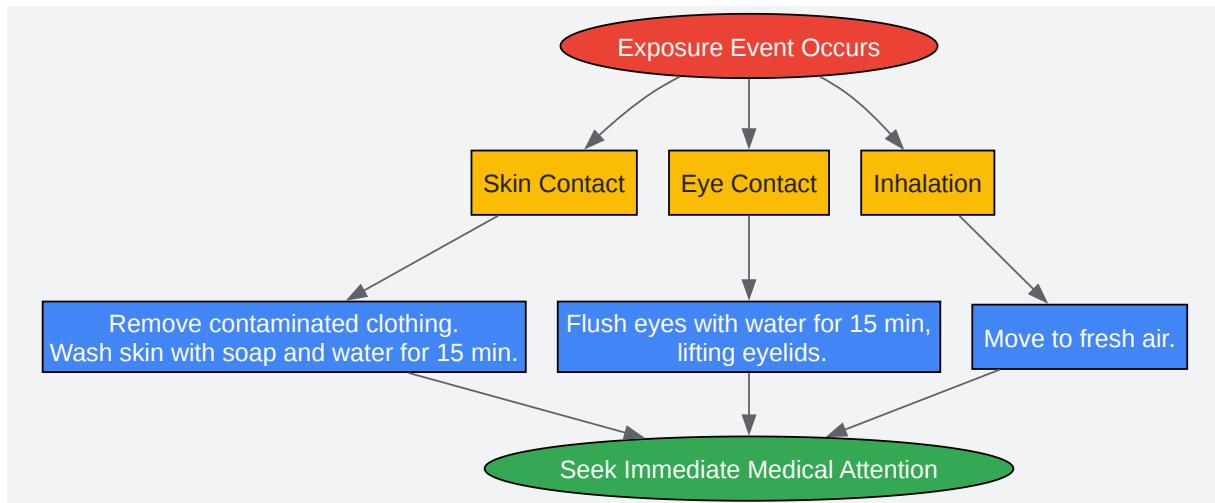
Specific Concerns for Iodinated Perfluoroalkanes: While data is sparse, some studies have begun to investigate the biological activities of polyfluorinated iodine alkanes (PFIs). Research has suggested that certain PFIs may possess estrogenic activity, highlighting a potential mechanism for endocrine disruption.[\[14\]](#) Furthermore, some PFAS have been shown to inhibit the sodium iodide symporter (NIS), which is crucial for thyroid function.[\[15\]](#) Although the specific activity of **1,6-diodoperfluorohexane** has not been determined, these findings underscore the need for caution.

The primary routes of exposure in a laboratory setting are inhalation of dust or vapor, skin contact, and accidental ingestion. Given the hazard classifications, all routes are considered potentially harmful.[\[10\]](#)

Safe Handling and Exposure Control

A systematic approach to controlling exposure is essential. The "Hierarchy of Controls" provides a framework for implementing the most effective safety measures.





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